

A Comparative Guide to the Structure-Activity Relationship of 2-Halo-Isonicotinohydrazides

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Compound of Interest

Compound Name: 4-Pyridinecarboxylic acid, 2-iodo-, hydrazide

CAS No.: 29247-87-8

Cat. No.: B1213282

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the structure-activity relationship (SAR) of 2-halo-isonicotinohydrazides, a class of compounds with significant potential in the development of novel antimicrobial agents. As derivatives of the frontline antituberculosis drug isoniazid, these molecules offer a promising scaffold for modification to enhance efficacy and overcome resistance. This document delves into the synthesis, comparative biological activity, and the nuanced effects of halogen substitution on the isonicotinohydrazide core, supported by experimental data and protocols.

Introduction: The Legacy of Isoniazid and the Promise of Halogenation

Isonicotinic acid hydrazide, universally known as isoniazid, has been a cornerstone of tuberculosis therapy for decades. Its mechanism of action, which involves the inhibition of mycolic acid synthesis, is highly specific to mycobacteria. However, the emergence of drug-

resistant strains necessitates the development of new derivatives that can bypass these resistance mechanisms.

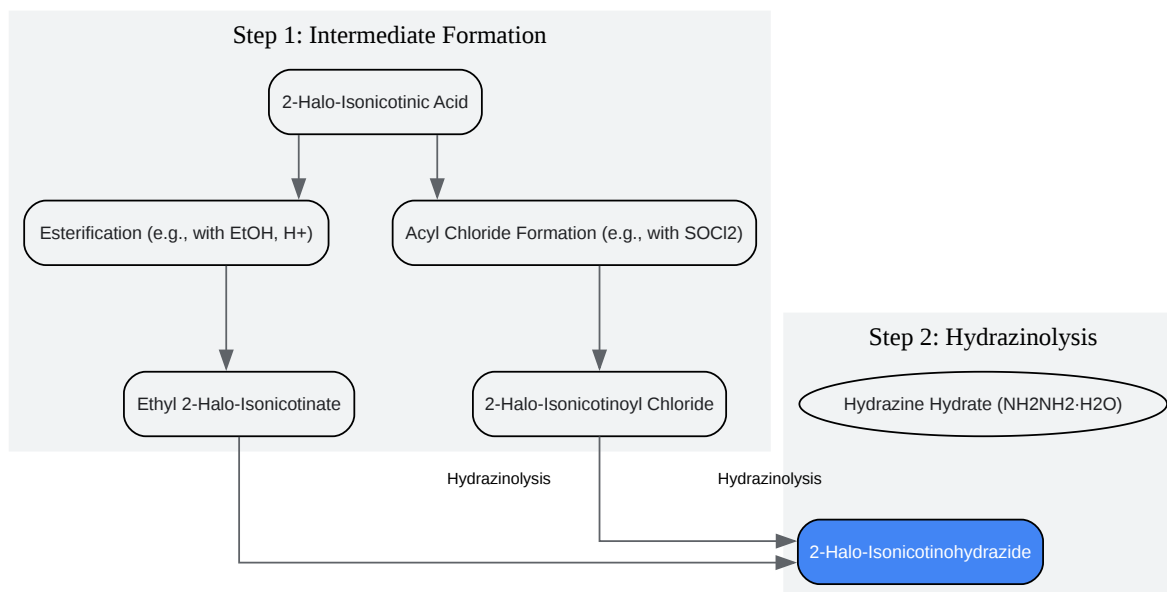
The modification of the isoniazid scaffold is a well-established strategy in medicinal chemistry. Among the various possible modifications, halogenation of the pyridine ring at the 2-position presents a compelling avenue for investigation. Halogen atoms can significantly alter the physicochemical properties of a molecule, including its lipophilicity, electronic distribution, and metabolic stability. These changes, in turn, can profoundly influence the compound's pharmacokinetic and pharmacodynamic profile, potentially leading to enhanced antimicrobial activity. This guide provides a comparative overview of 2-fluoro-, 2-chloro-, and 2-bromo-isonicotinohydrazides, exploring the subtle yet critical differences that arise from the choice of halogen.

Synthesis of 2-Halo-Isonicotinohydrazides: A Step-by-Step Approach

The synthesis of 2-halo-isonicotinohydrazides is typically achieved through a two-step process: the formation of a 2-halo-isonicotinic acid derivative (ester or acyl chloride), followed by hydrazinolysis.

General Synthetic Workflow

The overall synthetic strategy can be visualized as follows:



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